

safety data sheet and handling precautions for 1,2-Diethyl-3-nitrobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Diethyl-3-nitrobenzene

Cat. No.: B8701340

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of 1,2-Diethyl-3-nitrobenzene

Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. It is not a legally binding Safety Data Sheet (SDS). An official SDS must be obtained from the manufacturer or supplier before any handling or use of **1,2-Diethyl-3-nitrobenzene**. The toxicological and safety data for **1,2-Diethyl-3-nitrobenzene** are not extensively published; therefore, this guide largely extrapolates from the well-documented properties of the parent compound, Nitrobenzene, and related nitroaromatic compounds. Always handle this chemical with the utmost caution, assuming it possesses similar or greater hazards than Nitrobenzene.

Chemical Identification and Physical Properties

1,2-Diethyl-3-nitrobenzene is an aromatic organic compound.^[1] Due to limited experimental data, many physical and chemical properties are computationally derived. For comparison, properties of the parent compound, Nitrobenzene, are also provided.

Table 1: Physical and Chemical Properties

Property	1,2-Diethyl-3-nitrobenzene	Nitrobenzene (Reference)	Data Source
Molecular Formula	C ₁₀ H ₁₃ NO ₂	C ₆ H ₅ NO ₂	[1]
Molecular Weight	179.22 g/mol	123.11 g/mol	[1][2]
CAS Number	103095-95-0 (may vary by source)	98-95-3	[1][2]
Appearance	Oily liquid (predicted)	Colorless to pale yellow oily liquid	[2][3]
Odor	Almond-like (predicted)	Almond-like, shoe polish odor	[3]
Boiling Point	245.4°C at 760 mmHg (Predicted)	210-211°C	[2][4]
Melting Point	N/A	5-6°C	[2]
Flash Point	93.2°C (Predicted)	88°C (Closed Cup)	[2][4]
Density	1.073 g/cm ³ (Predicted)	1.2 g/cm ³ at 20°C	[2][4][5]
Water Solubility	Very slightly soluble (Predicted)	1,797 mg/L at 25°C (Slightly soluble)	
Vapor Pressure	0.0449 mmHg at 25°C (Predicted)	20 Pa at 20°C	[4]
Vapor Density	>1 (Air = 1) (Predicted)	4.25 (Air = 1)	[2]
log Pow (n-octanol/water)	3.3 (Computed)	1.86	[1][6]

Hazard Identification and GHS Classification (Predicted)

No specific GHS classification exists for **1,2-Diethyl-3-nitrobenzene**. The classification is inferred from Nitrobenzene and is expected to be severe. This substance should be treated as highly toxic and hazardous.[\[5\]](#)[\[6\]](#)

- Pictograms:
 - Health Hazard (GHS08)
 - Skull and Crossbones (GHS06)
 - Environment (GHS09 - based on related compounds)
- Signal Word: Danger[\[5\]](#)[\[6\]](#)
- Hazard Statements (Predicted based on Nitrobenzene):
 - H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled.[\[6\]](#)
 - H351: Suspected of causing cancer.[\[6\]](#)[\[7\]](#)
 - H360: May damage fertility or the unborn child.[\[6\]](#)
 - H372: Causes damage to organs (Blood) through prolonged or repeated exposure.[\[6\]](#)
 - H412: Harmful to aquatic life with long lasting effects.[\[6\]](#)
 - H227: Combustible liquid.[\[6\]](#)
- Precautionary Statements (Selected):
 - P201: Obtain special instructions before use.
 - P260: Do not breathe dust/fume/gas/mist/vapors/spray.
 - P273: Avoid release to the environment.[\[6\]](#)
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[5\]](#)[\[6\]](#)

- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. [\[5\]](#)[\[6\]](#)
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[\[5\]](#)
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[\[6\]](#)
- P308 + P313: IF exposed or concerned: Get medical advice/attention.[\[5\]](#)[\[6\]](#)
- P405: Store locked up.[\[6\]](#)

Table 2: Toxicological Data (Nitrobenzene Reference)

Metric	Value	Species	Route	Source
LD50 Acute Oral	590 mg/kg	Mouse	Oral	[2]
LD50 Acute Oral	780 mg/kg	Rat	Oral	[2]
Primary Toxic Effect	Methemoglobine mia (inability of blood to carry oxygen)	Human, Animals	All Routes	[7] [8] [9]
Target Organs	Blood, Liver, Kidneys, Spleen, Central Nervous System	Human, Animals	All Routes	[2] [7] [9]

Experimental and Handling Protocols

Extreme caution must be exercised at all times. All work must be conducted in a designated area, inside a certified chemical fume hood.

Engineering Controls & Personal Protective Equipment (PPE)

- Ventilation: All handling, including weighing and transfers, must occur within a certified chemical fume hood to prevent inhalation of vapors.[10]
- Eye Protection: Wear chemical safety goggles and a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[10]
- Skin Protection:
 - Gloves: Wear heavy-duty, chemical-resistant gloves (e.g., Viton®, Barrier®). Double-gloving is recommended. Check manufacturer data for breakthrough times.
 - Lab Coat: Wear a chemically resistant lab coat. An apron may also be necessary for larger quantities.
 - Footwear: Closed-toe shoes are mandatory.
- Respiratory Protection: If there is any risk of exposure outside of a fume hood, a NIOSH/MSHA-approved full-face respirator with an organic vapor cartridge is required.[2][10]
- Safety Equipment: An eyewash station and safety shower must be immediately accessible in the work area.[2][10]

Storage Protocol

- Store in a tightly closed, properly labeled container.[6][11]
- Keep in a cool, dry, dark, and well-ventilated area.[10]
- Store locked up in a designated poison cabinet or area accessible only to authorized personnel.[5][6]
- Store away from incompatible materials such as strong oxidizing agents, reducing agents, acids, and bases.[10]
- Ground all equipment containing the material to prevent static discharge.[2]

Spill & Waste Disposal Protocol

- Small Spill (in fume hood):
 - Absorb the spill with an inert, non-combustible material (e.g., vermiculite, dry sand).[10]
 - Collect the absorbent material using non-sparking tools into a labeled, sealable container for hazardous waste.
 - Decontaminate the area with a suitable solvent, followed by soap and water.
- Large Spill:
 - Evacuate the area immediately.
 - Alert emergency personnel.
 - Remove all sources of ignition.[10]
 - Ventilate the area only if it is safe to do so.
- Waste Disposal: Dispose of contents and container to an approved hazardous waste disposal plant in accordance with all local, state, and federal regulations.[6] Do not allow the product to enter drains.[6]

Emergency and First Aid Procedures

Immediate medical attention is critical in all cases of exposure. Symptoms of poisoning, especially methemoglobinemia (evidenced by blueish skin), may be delayed for several hours.
[7]

- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[6][12] If breathing is difficult or has stopped, provide artificial respiration. Call a POISON CENTER or doctor immediately.[6]
- Skin Contact: Immediately take off all contaminated clothing.[6] Rinse skin with copious amounts of water and soap for at least 15 minutes.[5] Call a physician immediately.[6]
- Eye Contact: Immediately flush eyes with running water for at least 15 minutes, keeping eyelids open.[2] Remove contact lenses if present and easy to do. Call an ophthalmologist.

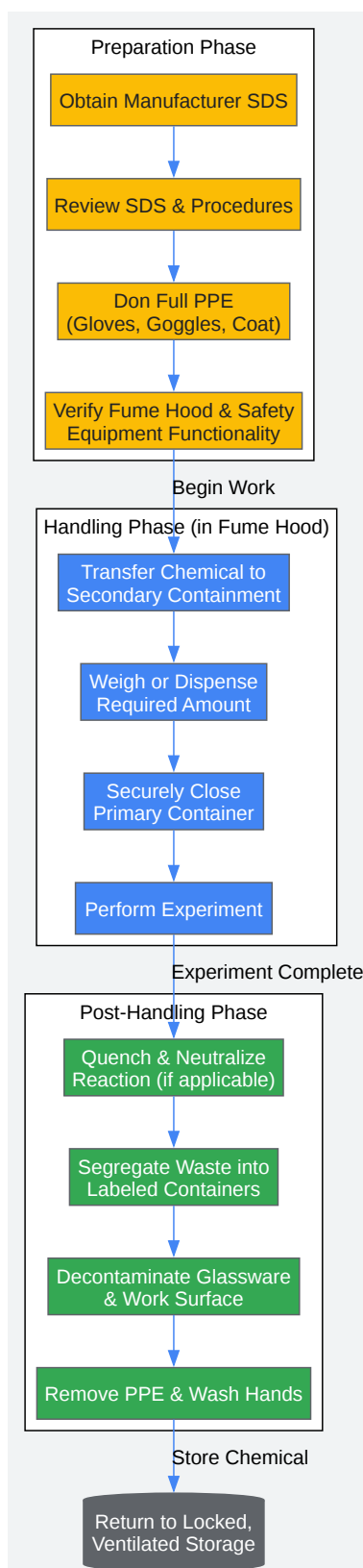
[6]

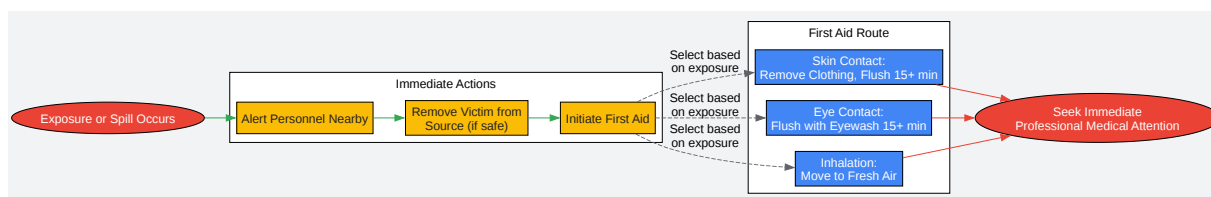
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[6] If the victim is conscious, give two glasses of water to drink.[6] Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

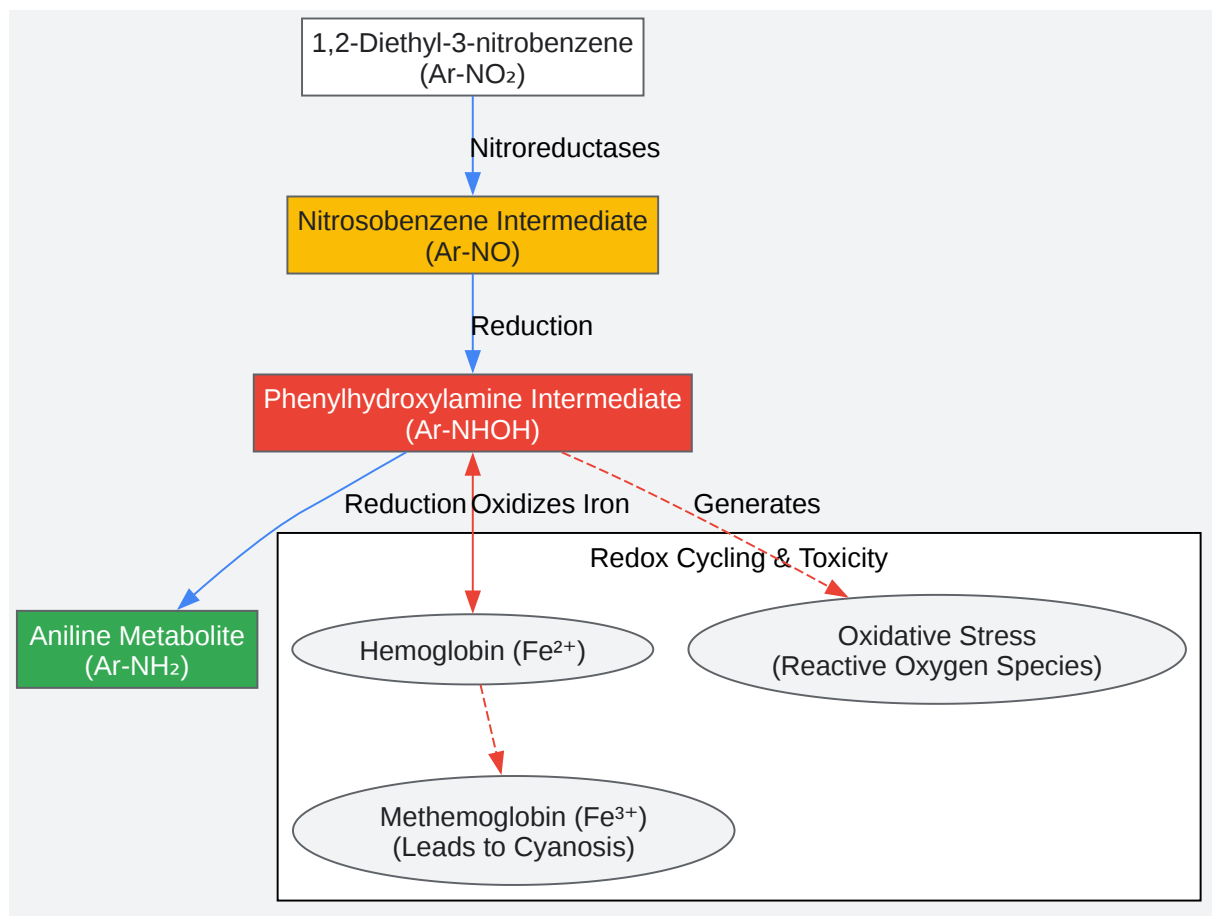
Visualized Workflows and Pathways

Laboratory Handling Workflow

The following diagram outlines the standard operating procedure for handling **1,2-Diethyl-3-nitrobenzene** in a research environment.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,2-Diethyl-3-nitrobenzene | C₁₀H₁₃NO₂ | CID 298513 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. hmdb.ca [hmdb.ca]
- 3. atsdr.cdc.gov [atsdr.cdc.gov]
- 4. lookchem.com [lookchem.com]
- 5. carlroth.com [carlroth.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. gov.uk [gov.uk]
- 8. epa.gov [epa.gov]
- 9. HEALTH EFFECTS - Toxicological Profile for Nitrobenzene - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 10. fishersci.com [fishersci.com]
- 11. agilent.com [agilent.com]
- 12. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [safety data sheet and handling precautions for 1,2-Diethyl-3-nitrobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8701340#safety-data-sheet-and-handling-precautions-for-1-2-diethyl-3-nitrobenzene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com